

Technical Support Center: MF59 Preparation Viscosity Management

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Compound of Interest

Compound Name: MF-592

Cat. No.: B15581924

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the viscosity of MF59 preparations.

Troubleshooting Guide: High Viscosity in MF59 Preparations

High viscosity in your MF59 preparation can lead to difficulties in handling, filtration, and administration. This guide provides a step-by-step approach to troubleshoot and resolve this issue.

Question: My MF59 preparation is too viscous. What should I do?

Answer: High viscosity in MF59 preparations can stem from several factors related to formulation and processing. Follow these troubleshooting steps to identify and address the root cause.

Step 1: Verify Formulation Components and Concentrations

Ensure the concentrations of squalene, Polysorbate 80, and Sorbitan trioleate (Span® 85) are accurate. Deviations from the standard formulation can significantly impact viscosity. The typical composition of MF59 is approximately 4.3% squalene, 0.5% Polysorbate 80, and 0.5% Span 85 by weight in a citrate buffer.[1] An increased concentration of the oil phase (squalene) can lead to a higher viscosity.[2]

Step 2: Review Homogenization/Microfluidization Parameters

The homogenization or microfluidization process is critical in achieving the desired low viscosity. Inadequate shear forces can result in larger droplet sizes and, consequently, higher viscosity.

- **Homogenization Pressure:** Insufficient pressure will not effectively reduce droplet size. Increasing the homogenization pressure generally leads to smaller droplet sizes and lower viscosity.[\[3\]](#)[\[4\]](#)
- **Number of Passes:** A single pass through the homogenizer may not be sufficient. Increasing the number of passes can further reduce droplet size and viscosity.[\[5\]](#)
- **Flow Rate:** The flow rate through the homogenizer can influence the shear forces applied to the emulsion. Consult your equipment manual for optimal flow rates for your specific model.

Step 3: Control the Processing Temperature

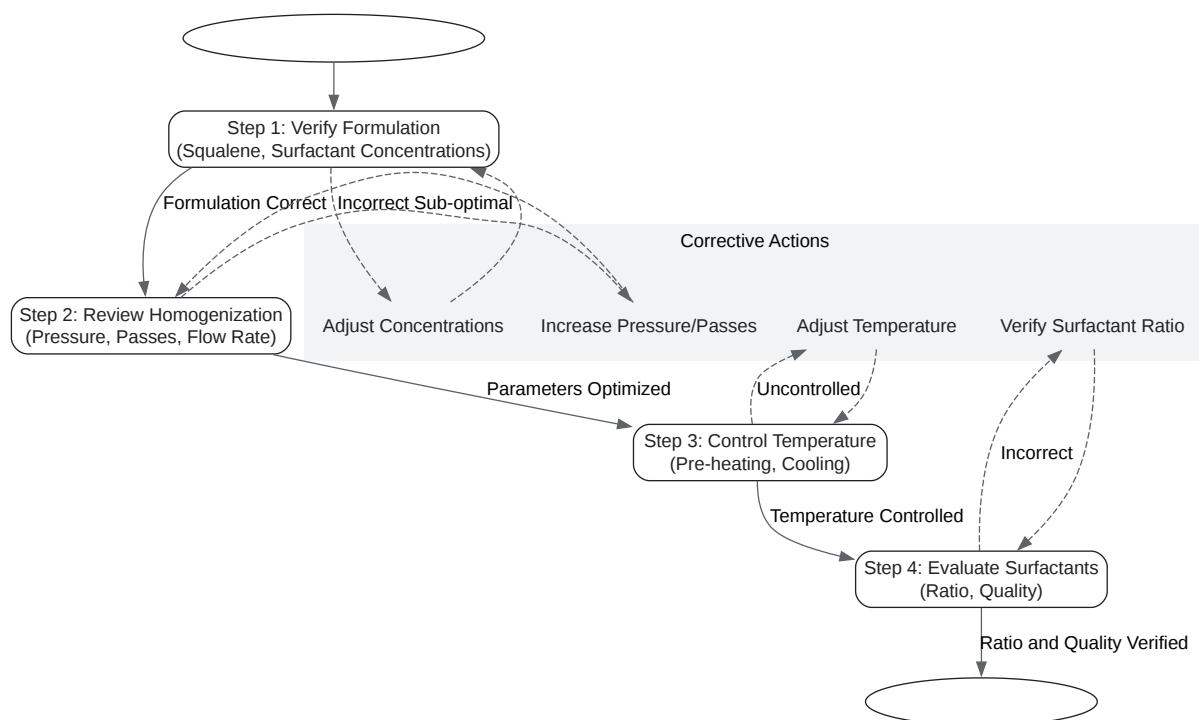
Temperature has a significant inverse relationship with viscosity; as temperature increases, viscosity decreases.[\[2\]](#)[\[6\]](#)

- **Pre-heating:** Consider pre-heating the oil and aqueous phases before emulsification.
- **Cooling during Homogenization:** High-pressure homogenization can generate heat. Use a heat exchanger to control the temperature of the emulsion during processing and prevent excessive temperature increases that could affect stability, even though higher temperatures temporarily reduce viscosity.

Step 4: Evaluate Surfactant Ratio and Quality

The ratio of Polysorbate 80 to Span® 85 is crucial for stabilizing the oil droplets. An incorrect ratio can lead to instability and increased viscosity. The grade and quality of the surfactants can also play a role.

Troubleshooting Workflow for High Viscosity



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Caption: Troubleshooting workflow for addressing high viscosity in MF59 preparations.

Frequently Asked Questions (FAQs)

1. What is the expected viscosity of a standard MF59 preparation?

MF59 is characterized as a non-viscous, oil-in-water emulsion that is easy to inject. While a specific viscosity value is not frequently cited in publicly available literature, it is expected to be low, close to that of water.

2. How does the concentration of squalene affect the viscosity of the emulsion?

Increasing the concentration of squalene, the dispersed oil phase, will generally lead to an increase in the viscosity of the oil-in-water emulsion.^[2] This is due to the increased volume of the dispersed phase, leading to greater internal friction.

3. What is the impact of temperature on the viscosity of MF59?

The viscosity of MF59, like most fluids, is temperature-dependent. An increase in temperature will lead to a decrease in viscosity.^{[2][6]} Conversely, a decrease in temperature will increase the viscosity.

4. Can the type of homogenizer used affect the final viscosity?

Yes, the type and efficiency of the homogenizer are critical. High-shear fluid processors, such as microfluidizers, are designed to create nanoemulsions with small and uniform droplet sizes, which is key to achieving a low-viscosity product.

5. How does the ratio of Polysorbate 80 to Span® 85 impact viscosity?

The combination of a hydrophilic surfactant (Polysorbate 80) and a lipophilic surfactant (Span® 85) is essential for creating a stable emulsion. While the direct impact of minor ratio variations on viscosity is not extensively documented, an improper ratio can lead to emulsion instability, such as droplet coalescence, which would increase the effective particle size and, consequently, the viscosity.

Quantitative Data

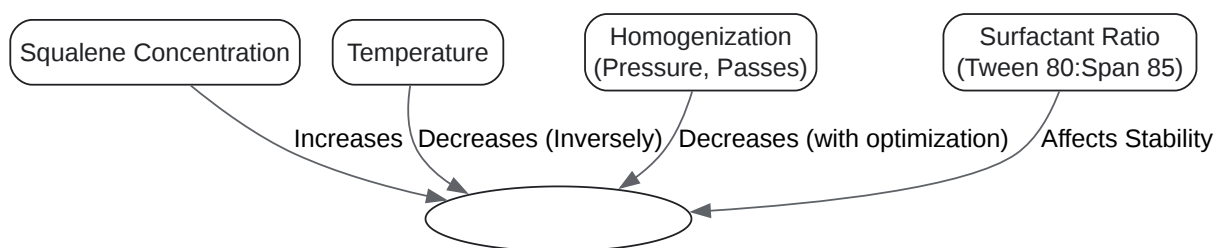
The following table summarizes the effect of temperature and squalene concentration on the kinematic viscosity of a model squalene oil-in-water emulsion, which can be considered a proxy for MF59.

Table 1: Kinematic Viscosity (cSt) of Squalene O/W Emulsions at Different Temperatures and Squalene Concentrations

Squalene Conc. (wt%)	25°C	30°C	35°C	40°C	45°C	50°C	55°C	60°C
2	1.14	1.02	0.93	0.85	0.78	0.72	0.67	0.63
4	1.23	1.10	1.00	0.91	0.83	0.77	0.71	0.66
6	1.34	1.20	1.09	0.99	0.91	0.84	0.78	0.72
8	1.48	1.32	1.20	1.10	1.00	0.92	0.85	0.79
10	1.65	1.48	1.34	1.22	1.12	1.03	0.95	0.88

Data adapted from a study on squalene O/W emulsions stabilized with 2 wt% Span 80.^[2]

Factors Influencing MF59 Viscosity



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Caption: Key factors influencing the viscosity of MF59 preparations.

Experimental Protocols

Protocol 1: Preparation of a Squalene-Based Oil-in-Water Nanoemulsion (MF59-like)

This protocol describes the preparation of a small-scale batch of a nanoemulsion similar in composition to MF59 using a high-pressure homogenizer.

Materials:

- Squalene
- Polysorbate 80 (Tween® 80)
- Sorbitan trioleate (Span® 85)
- Citric Acid
- Sodium Citrate
- Water for Injection (WFI)

Equipment:

- High-pressure homogenizer (e.g., Microfluidizer®)
- Magnetic stirrer and stir bars
- Beakers and graduated cylinders
- Analytical balance
- pH meter

Procedure:

- Prepare the Aqueous Phase:
 - In a beaker, prepare a 10 mM citrate buffer (pH 6.0-6.5) using citric acid and sodium citrate in WFI.
 - Add Polysorbate 80 to the citrate buffer to a final concentration of 0.5% (w/v).
 - Stir the mixture using a magnetic stirrer until the Polysorbate 80 is completely dissolved.

- Prepare the Oil Phase:
 - In a separate beaker, weigh the required amount of squalene for a final concentration of 4.3% (v/v).
 - Add Sorbitan trioleate to the squalene to a final concentration of 0.5% (w/v).
 - Gently mix the oil phase until the Sorbitan trioleate is fully dispersed.
- Create a Coarse Emulsion:
 - Slowly add the oil phase to the aqueous phase while stirring vigorously with the magnetic stirrer.
 - Continue stirring for 15-30 minutes to form a coarse, milky-white emulsion.
- High-Pressure Homogenization:
 - Set the high-pressure homogenizer to the desired operating pressure (e.g., 10,000 - 20,000 psi).
 - Pass the coarse emulsion through the homogenizer.
 - Collect the resulting nanoemulsion.
 - For optimal results, repeat the homogenization for a total of 5-10 passes, or until the desired particle size and viscosity are achieved.
 - Monitor the temperature of the emulsion during homogenization and use a cooling system if necessary.
- Characterization:
 - Measure the particle size and polydispersity index (PDI) of the final nanoemulsion using dynamic light scattering (DLS). The target particle size is approximately 160 nm.^[1]
 - Measure the viscosity of the final product using the protocol below.

Protocol 2: Viscosity Measurement of Nanoemulsions

This protocol outlines the procedure for measuring the dynamic viscosity of a nanoemulsion using a rotational viscometer.^[7]^[8]

Equipment:

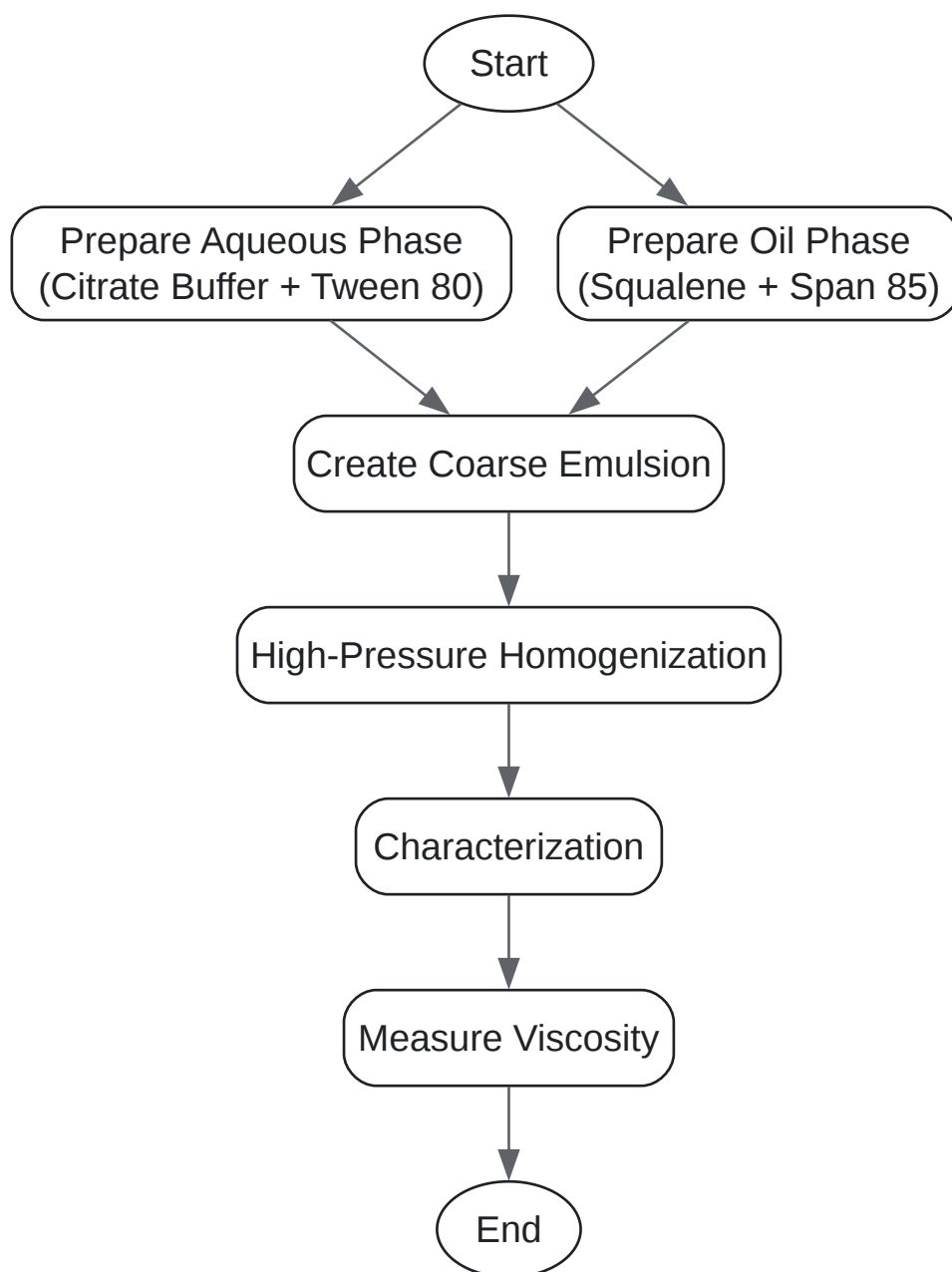
- Rotational viscometer or rheometer with appropriate spindle/geometry (e.g., cone and plate or concentric cylinder)
- Temperature control unit (water bath or Peltier plate)
- Sample vials

Procedure:

- Instrument Setup and Calibration:
 - Turn on the viscometer and the temperature control unit. Allow the instrument to warm up and stabilize according to the manufacturer's instructions.
 - Calibrate the instrument using a standard fluid of known viscosity if required.
- Sample Preparation and Loading:
 - Ensure the nanoemulsion sample is at the desired measurement temperature by placing it in the temperature-controlled unit.
 - Gently invert the sample vial a few times to ensure homogeneity without introducing air bubbles.
 - Load the appropriate volume of the sample into the viscometer's measurement cell.
- Measurement:
 - Select the appropriate spindle or geometry and rotational speed (RPM). For low-viscosity fluids, a higher RPM may be necessary.

- Start the measurement and allow the reading to stabilize. This may take a few seconds to a minute.
- Record the viscosity reading in centipoise (cP) or millipascal-seconds (mPa·s).
- It is recommended to take measurements at multiple shear rates (by varying the RPM) to determine if the fluid is Newtonian or non-Newtonian.
- Data Analysis:
 - For each measurement, record the temperature, shear rate (or RPM), and viscosity.
 - Calculate the mean and standard deviation if multiple measurements are taken under the same conditions.

Experimental Workflow for MF59 Preparation and Viscosity Measurement



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Caption: A simplified workflow for the preparation and viscosity measurement of an MF59-like nanoemulsion.

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